

Personal protective equipment for handling GB-110 hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GB-110 hydrochloride

Cat. No.: B8087040

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Essential Safety and Handling Guide for GB-110 Hydrochloride

For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the handling, use, and disposal of **GB-110 hydrochloride**, a potent and orally active nonpeptidic protease-activated receptor 2 (PAR2) agonist. All personnel must review this information before working with this compound to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **GB-110 hydrochloride**. The following table summarizes the required equipment.

Category	Required PPE	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn. Always inspect gloves for integrity before use.
Eye Protection	Safety glasses or goggles	Must be worn at all times in the laboratory where GB-110 hydrochloride is handled.
Body Protection	Laboratory coat	A full-length lab coat is required to protect against skin contact.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of any dust or aerosols.

Operational Plan: Handling and Storage

A systematic approach to handling and storage is essential to maintain the integrity of **GB-110 hydrochloride** and the safety of laboratory personnel.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly sealed when not in use.

Preparation and Use:

- All handling of solid **GB-110 hydrochloride** that may generate dust must be performed within a certified chemical fume hood.

- For creating solutions, add the solvent to the solid slowly to avoid splashing.
- Ensure all equipment, including balances, spatulas, and glassware, is clean and dry before use.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first aid procedures outlined below.

Disposal Plan

Proper disposal of **GB-110 hydrochloride** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: Unused or expired **GB-110 hydrochloride**, as well as any grossly contaminated items (e.g., weigh boats, paper towels), should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **GB-110 hydrochloride** should be collected in a separate, sealed, and labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps: Any sharps contaminated with **GB-110 hydrochloride** must be disposed of in a designated sharps container.

Disposal Procedure:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**GB-110 hydrochloride**"), and the associated hazards.
- Follow your institution's specific procedures for the pickup and disposal of chemical waste. Contact your EHS office for guidance.

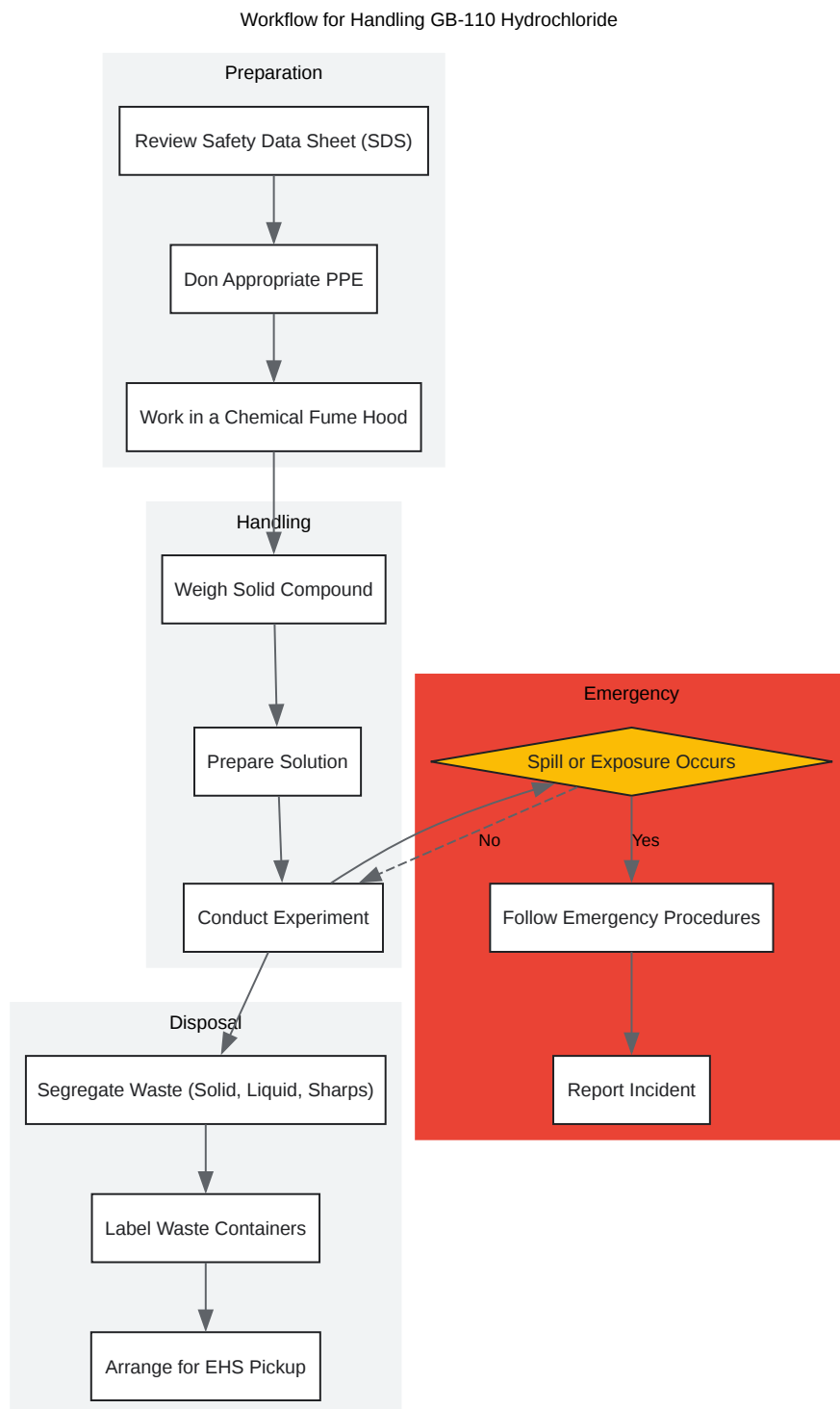
Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **GB-110 hydrochloride**.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contact your institution's EHS office immediately.

Logical Workflow for Handling GB-110 Hydrochloride

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **GB-110 hydrochloride**.



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Caption: Logical workflow for the safe handling and disposal of **GB-110 hydrochloride**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com